

2,5-Diaminobenzonitrile CAS number and properties

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Compound of Interest

Compound Name: 2,5-Diaminobenzonitrile

Cat. No.: B076791

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2,5-Diaminobenzonitrile: A Technical Guide

CAS Number: 14346-13-5[1][2][3][4][5][6]

This technical guide provides an in-depth overview of **2,5-Diaminobenzonitrile**, a chemical compound utilized in various research and development applications, particularly in the synthesis of pharmaceuticals and dyes.[1] The document details its chemical and physical properties, provides comprehensive experimental protocols for its synthesis, and outlines essential safety and handling information.

Chemical and Physical Properties

2,5-Diaminobenzonitrile, also known as 2-Cyano-1,4-phenylenediamine or 5-Aminoanthranilonitrile, is a solid organic compound characterized by the presence of two amino groups and a nitrile group attached to a benzene ring.[1][2] It typically appears as a white to light yellow crystalline powder and is sparingly soluble in water.[1]

Table 1: Physicochemical Properties of **2,5-Diaminobenzonitrile**

Property	Value	Source(s)
CAS Number	14346-13-5	[1][2][3][4][5][6]
Molecular Formula	C ₇ H ₇ N ₃	[1][2][4][5]
Molecular Weight	133.15 g/mol	[2][4][5][6]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	85-87 °C, 90-92 °C	[5][7]
Purity	≥98%	[2]
Solubility	Sparingly soluble in water	[1]
pKa	4.05 ± 0.10 (Predicted)	[1]
Density	1.24 g/cm ³	[5]

Synthesis Protocols

The synthesis of **2,5-Diaminobenzonitrile** can be achieved through the reduction of a nitro-substituted precursor. Two detailed experimental methods are outlined below.

Method 1: Reduction of 5-Nitroanthranilonitrile

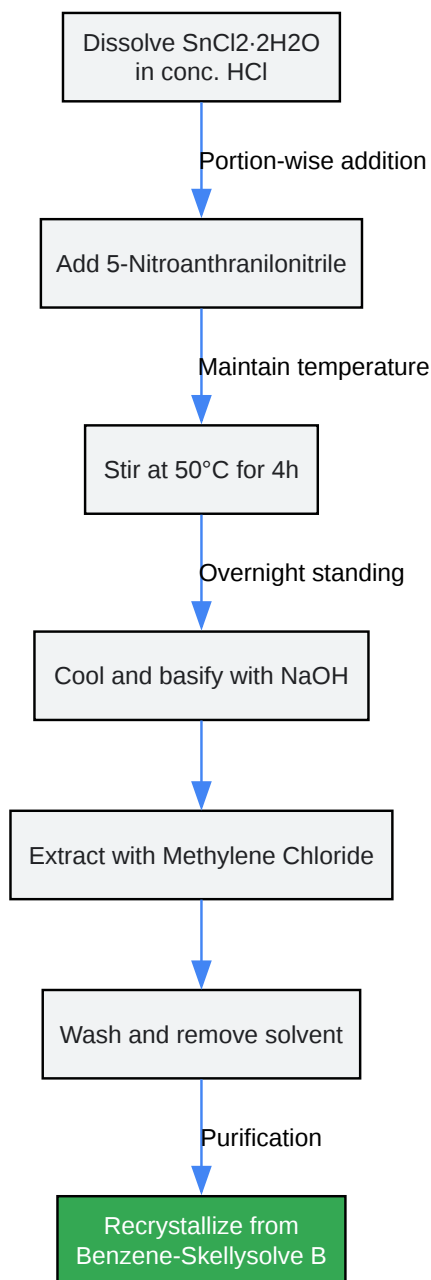
This protocol involves the reduction of 5-nitroanthranilonitrile using stannous chloride dihydrate in the presence of concentrated hydrochloric acid.[7]

Experimental Protocol:

- Prepare a solution of 80 grams (0.356 mole) of stannous chloride dihydrate in 200 ml of concentrated hydrochloric acid.
- To this solution, add 16.314 grams (0.1 mole) of 5-nitroanthranilonitrile in portions over approximately 5 minutes.
- Maintain the internal temperature at about 50°C using water cooling.

- Continue stirring the mixture for 4 hours and then let it stand overnight.
- Cool the reaction mixture to 5°C in an ice bath.
- Make the mixture strongly basic by adding a cold 50% solution of sodium hydroxide.
- Extract the product with methylene chloride.
- Wash the combined methylene chloride extracts with water.
- Remove the solvent by distillation to obtain the crude product.
- Recrystallize the product from a benzene-skellysolve B mixture to yield purified **2,5-Diaminobenzonitrile**. The expected yield is approximately 86.5%, with a melting point of 86-87°C.^[7]

Synthesis of 2,5-Diaminobenzonitrile via Reduction of 5-Nitroanthranilonitrile

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Synthesis Workflow 1

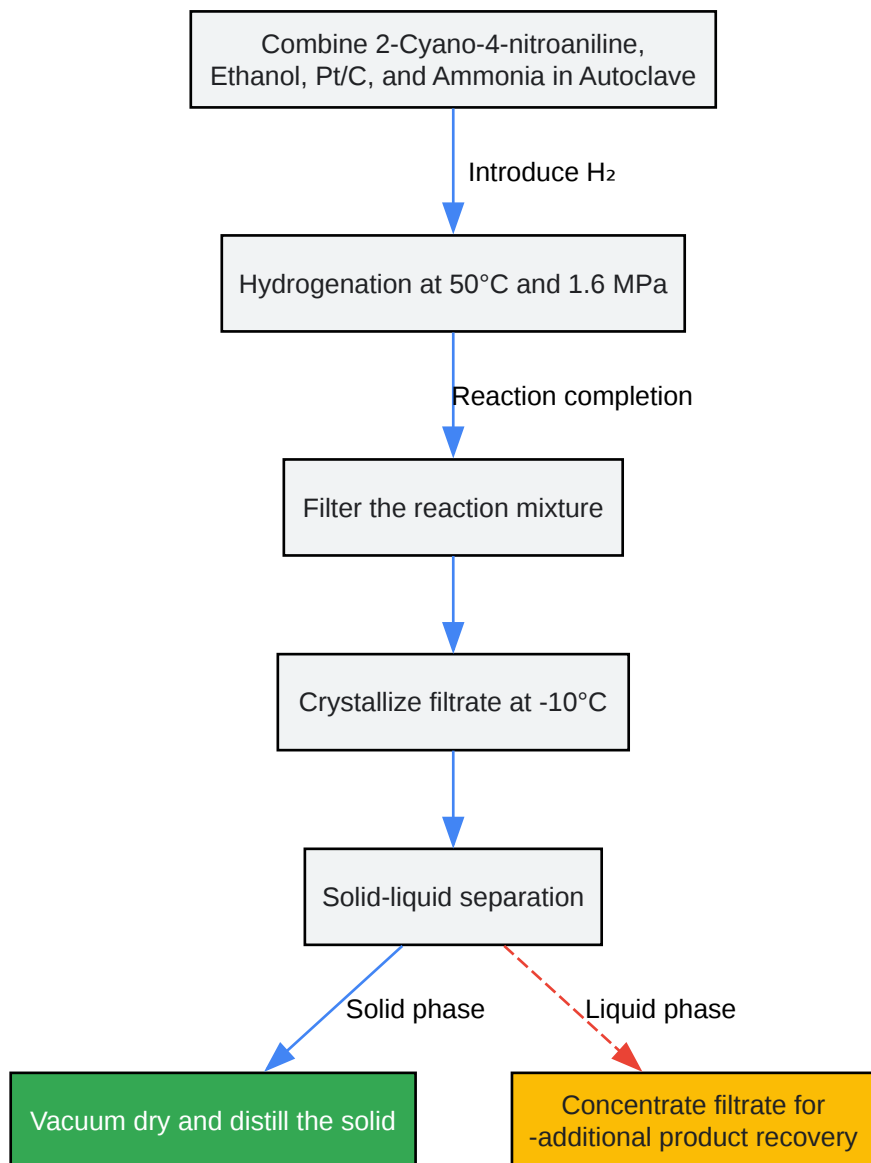
Method 2: Catalytic Hydrogenation of 2-Cyano-4-nitroaniline

This alternative synthesis route employs the catalytic hydrogenation of 2-cyano-4-nitroaniline using a platinum-on-carbon catalyst.^[8]^[9]

Experimental Protocol:

- In a 20-liter autoclave, combine 3 kg of 2-cyano-4-nitroaniline, 15 liters of ethanol, 80 g of 3% Pt/C catalyst, and 300 ml of chemically pure ammonia.^[9]
- Replace the air in the autoclave with nitrogen, then introduce hydrogen gas.
- Raise the temperature to 50°C and maintain the pressure at 1.6 MPa until hydrogen absorption ceases.
- After the reaction is complete, filter the reaction mixture and collect the filtrate.
- Allow the filtrate to crystallize at -10°C for 18 hours.
- Perform solid-liquid separation under a nitrogen atmosphere to obtain the solid product and a filtrate.
- Dry the solid in a vacuum drying oven, followed by vacuum distillation at 130°C to 136°C to obtain pure, white **2,5-diaminobenzonitrile**.^[9]
- The filtrate can be concentrated to 1/5 of its original volume, and steps 5-7 can be repeated to recover more product. The overall yield is reported to be 98.0% with a purity of not less than 99.5%.^[9]

Synthesis of 2,5-Diaminobenzonitrile via Catalytic Hydrogenation



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Synthesis Workflow 2

Safety and Handling

2,5-Diaminobenzonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[10] It is also reported to cause skin and serious eye irritation.[11]

Table 2: GHS Hazard and Precautionary Statements

Category	Statement	Source(s)
Hazard Statements	H302: Harmful if swallowed.	[10] [12]
	H312: Harmful in contact with skin.	
	H315: Causes skin irritation.	
	H319: Causes serious eye irritation.	
	H332: Harmful if inhaled.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[8] [10]
	P264: Wash skin thoroughly after handling.	
	P270: Do not eat, drink or smoke when using this product.	
	P280: Wear protective gloves/protective clothing/eye protection/face protection.	
	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
	P302 + P352: IF ON SKIN: Wash with plenty of water.	

P305 + P351 + P338: IF IN

EYES: Rinse cautiously with
water for several minutes.

Remove contact lenses, if
present and easy to do.

Continue rinsing.

[8]

When handling **2,5-Diaminobenzonitrile**, it is crucial to use personal protective equipment, including gloves, protective clothing, and eye/face protection.[11][13] Work should be conducted in a well-ventilated area or under a fume hood.[10][11] In case of spills, avoid generating dust and clean up using dry procedures.[13] Store the compound in a tightly closed container in a dry, well-ventilated place.[12]

Applications in Research and Drug Development

2,5-Diaminobenzonitrile serves as a valuable building block in organic synthesis.[1] Its bifunctional nature, with two amino groups and a nitrile moiety, allows for its use in the construction of various heterocyclic compounds, which are core structures in many pharmaceutical agents.[1] It is also used in the synthesis of dyes.[1] While the compound itself is primarily an intermediate, its derivatives are of interest in medicinal chemistry.

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